

# Improving the yield of the synthesis of 5-azido-L-gulonolactone

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## Compound of Interest

Compound Name:	5-Azido-6-(tert-butyldimethylsilyl)-2,3-O-isopropylidene L-Gulono-1,4-lactone
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## Technical Support Center: Synthesis of 5-azido-L-gulonolactone

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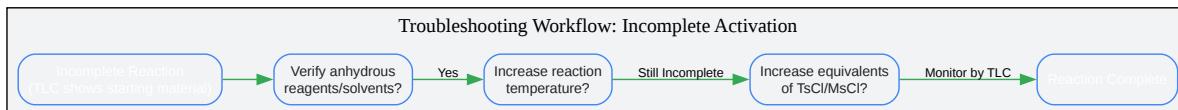
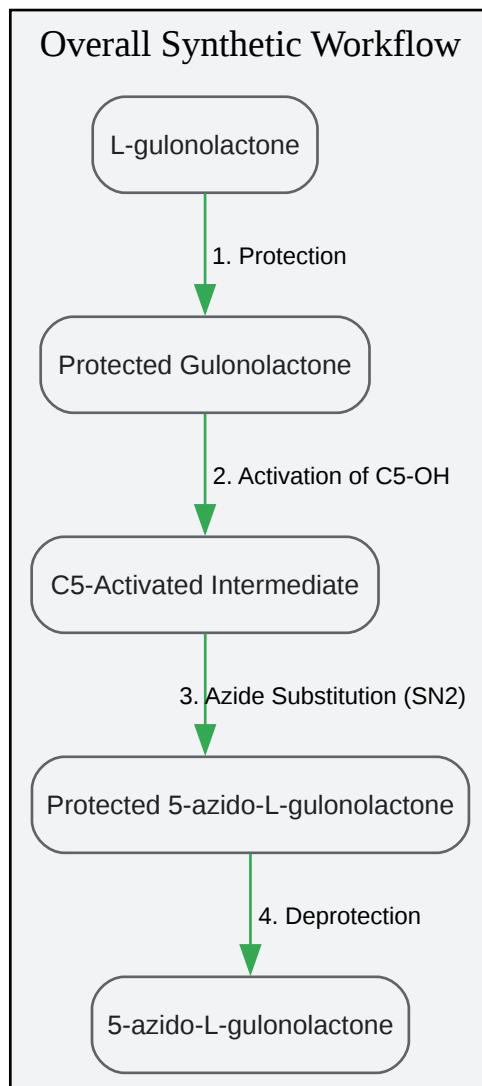
## Introduction

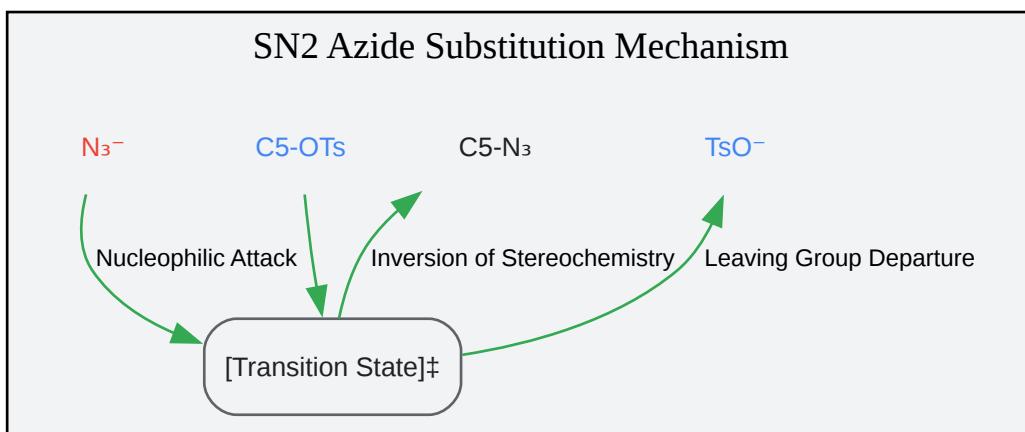
5-azido-L-gulonolactone is a valuable synthetic intermediate for the development of novel therapeutics and biochemical probes. The azide functional group allows for facile modification via "click chemistry" and Staudinger ligation, enabling its conjugation to a wide variety of molecules. This guide addresses common challenges encountered during its synthesis and provides troubleshooting strategies to improve reaction yields and purity.

## Proposed Synthetic Pathway

A robust strategy for the synthesis of 5-azido-L-gulonolactone from L-gulonolactone involves a multi-step process to ensure regioselectivity at the C5 position. The primary hydroxyl group at

C6 and the secondary hydroxyls at C2 and C3 must be protected before the activation and subsequent azidation of the C5 hydroxyl group.





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